

Comprehensive Safety and Handling Guide for Risevistinel

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Compound of Interest

Compound Name: *Risevistinel*
CAS No.: *2591344-26-0*
Cat. No.: *B12376379*

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This guide provides essential safety, handling, and disposal protocols for **Risevistinel** (also known as NYX-783), a positive allosteric modulator of the N-methyl-D-aspartate (NMDA) receptor.^{[1][2]} All personnel must review this document and the specific Safety Data Sheet (SDS) provided by the manufacturer before handling the compound.

Personal Protective Equipment (PPE)

Due to its biological activity, **Risevistinel** should be handled with care to prevent accidental exposure. The following table summarizes the required PPE for various laboratory operations involving this compound.

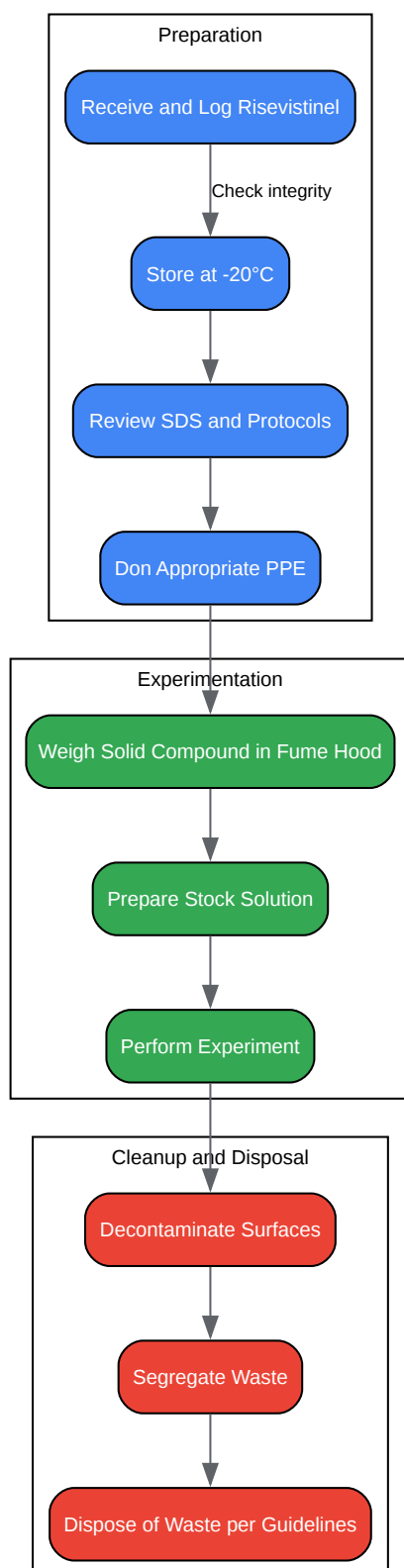
Operation	Required PPE	Protection Level
Handling solid powder (e.g., weighing, aliquoting)	Double nitrile gloves, lab coat, safety glasses with side shields, N95 or higher respirator	Level C[3]
Preparing solutions	Double nitrile gloves, lab coat, safety goggles, chemical fume hood	Level D (in hood)[3]
Administering to cell cultures or animals	Nitrile gloves, lab coat, safety glasses	Level D[3]
Spill cleanup	Double nitrile gloves, disposable gown, safety goggles, N95 or higher respirator	Level C

A standard PPE kit for handling **Risevistinel** should include a disposable gown, shoe covers, nitrile gloves, a KN95 mask, and safety goggles. Always ensure that safety showers and eyewash stations are accessible when working with this compound.

Handling and Operational Plan

Risevistinel is a small molecule compound intended for research use only. It should be stored as a powder at -20°C for long-term stability.

The following diagram outlines the standard procedure for handling **Risevistinel** from receipt to disposal.



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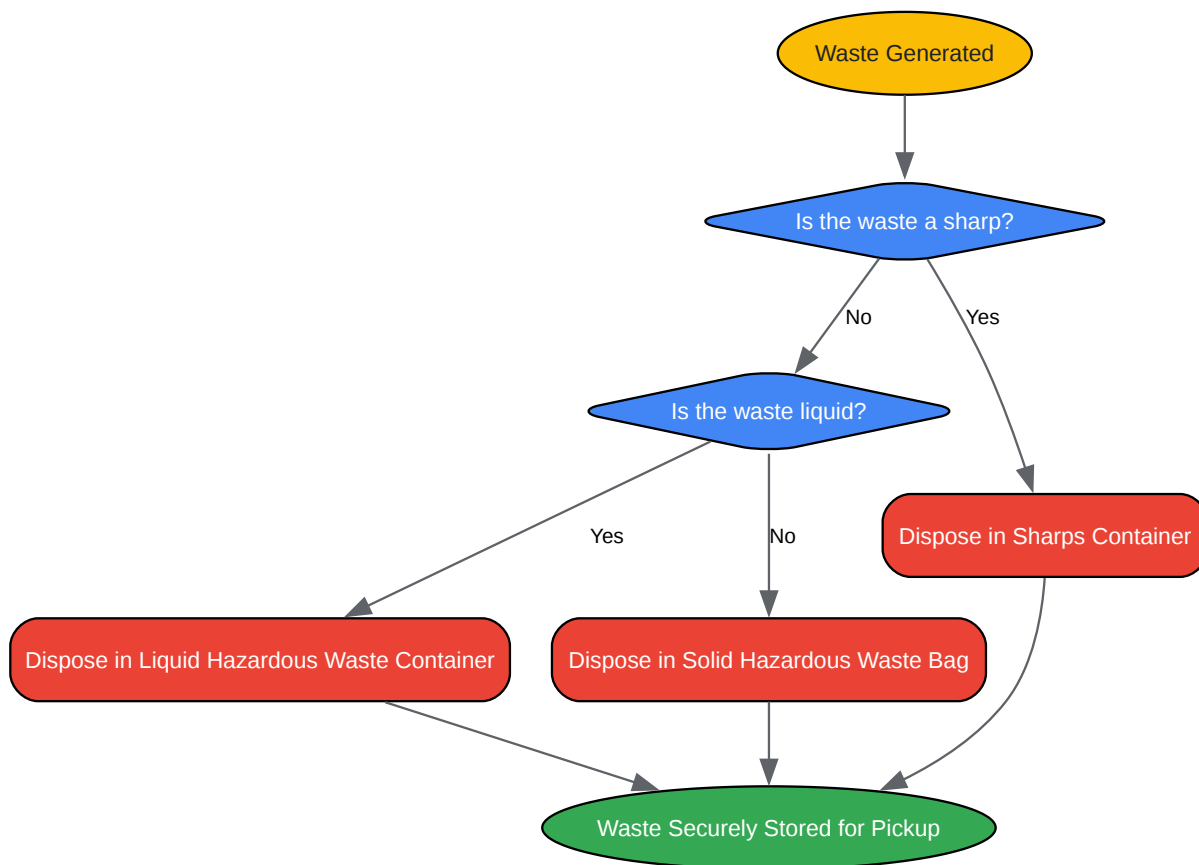
Standard operational workflow for **Risevistinel**.

Disposal Plan

All waste materials contaminated with **Risevistinel** must be treated as hazardous chemical waste. Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Container	Disposal Procedure
Solid Waste (Gloves, weigh boats, pipette tips)	Labeled, sealed hazardous waste bag	Place in a designated hazardous waste container for incineration at an approved facility.
Liquid Waste (Unused solutions, contaminated media)	Labeled, sealed hazardous waste container (glass or polyethylene)	Arrange for pickup by a certified chemical waste disposal service. Do not pour down the drain.
Sharps (Needles, scalpels)	Puncture-proof sharps container	Dispose of through the institutional hazardous sharps waste stream.

The following diagram illustrates the decision-making process for the proper disposal of **Risevistinel**-contaminated materials.



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Decision tree for **Risevistinel** waste disposal.

Emergency Procedures

In case of accidental exposure, follow these immediate first-aid measures and seek medical attention.

Exposure Type	First Aid Protocol
Skin Contact	Immediately wash the affected area with soap and copious amounts of water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen.
Ingestion	Do NOT induce vomiting. Wash out mouth with water and seek immediate medical attention.

For any significant spill, evacuate the area, secure the location, and contact the institutional Environmental Health and Safety (EHS) office for guidance on cleanup and disposal.

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References

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